

Application Notes and Protocols for Cell-Free Biosynthesis of Methymycin

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Compound of Interest

Compound Name: *Methymycin*

Cat. No.: *B1233876*

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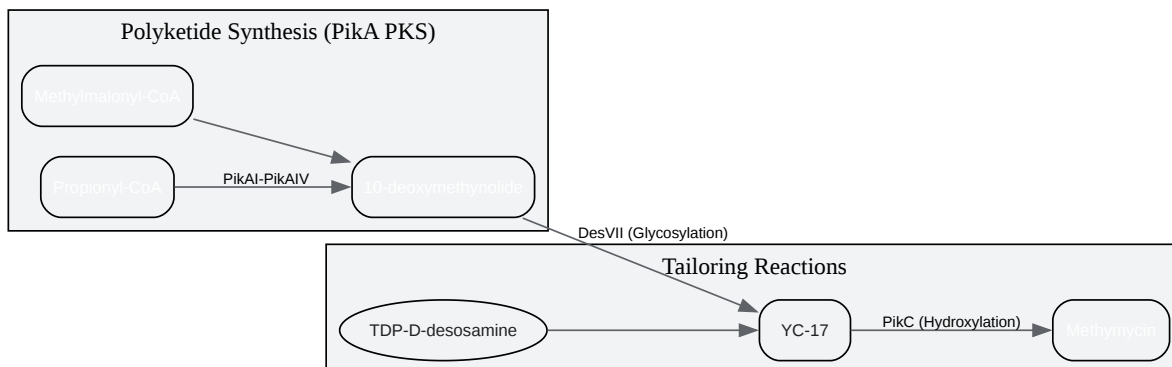
These application notes provide a comprehensive guide to utilizing a cell-free system derived from *Streptomyces venezuelae* for the study of **methymycin** biosynthesis. This in vitro platform offers a powerful tool for dissecting enzymatic pathways, screening enzyme variants, and producing novel macrolide analogues in a controlled environment, free from cellular constraints.

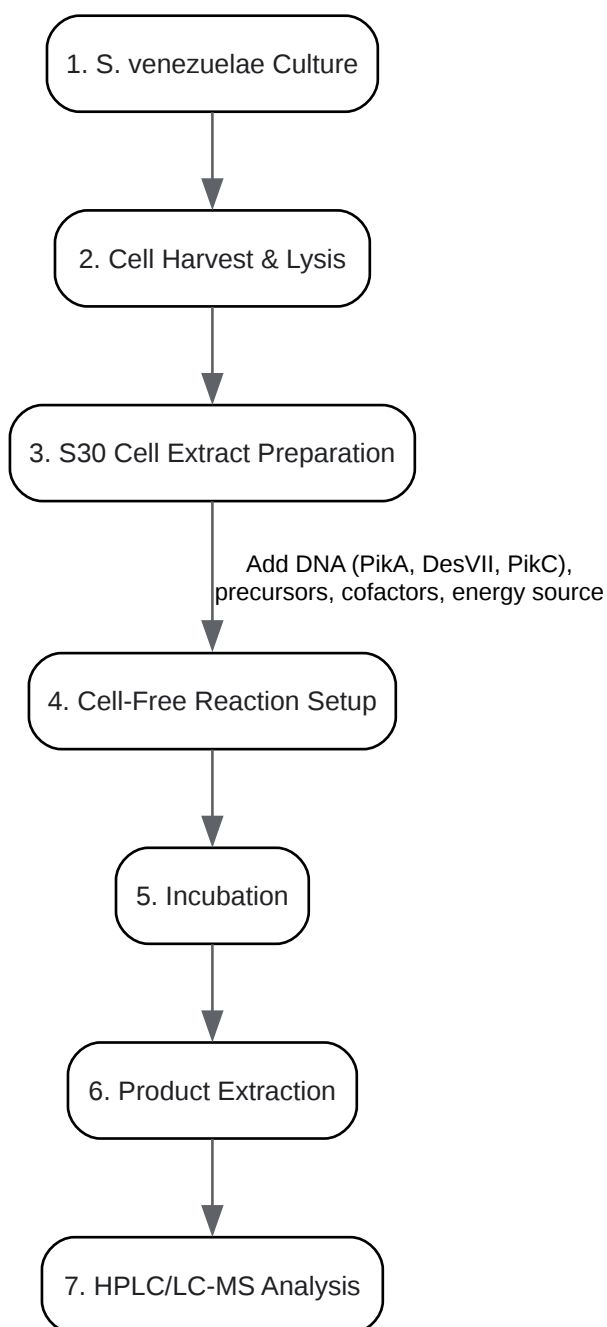
Introduction

Methymycin is a 12-membered macrolide antibiotic produced by *Streptomyces venezuelae*. Its biosynthesis is orchestrated by a modular type I polyketide synthase (PKS), followed by tailoring reactions including glycosylation and hydroxylation.^[1] The **methymycin**/pikromycin biosynthetic pathway is a model system for studying metabolic diversity in natural product synthesis.^[1] A cell-free system provides direct access to the enzymatic machinery, enabling precise control over reaction conditions and substrate availability. This approach accelerates the design-build-test-learn cycle for engineering novel bioactive compounds.

Methymycin Biosynthetic Pathway

The biosynthesis of **methymycin** begins with the assembly of the polyketide backbone, 10-deoxymethynolide, by the PikA polyketide synthase. This is followed by glycosylation with TDP-D-desosamine, catalyzed by a glycosyltransferase (DesVII), and subsequent hydroxylation by a cytochrome P450 monooxygenase (PikC) to yield **methymycin**.^[1]





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References

- 1. The Methymycin/Pikromycin Biosynthetic Pathway: A Model for Metabolic Diversity in Natural Product Biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]
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